

Personal protective equipment for handling Gold tribromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gold tribromide

Cat. No.: B127331

[Get Quote](#)

Essential Safety and Handling Guide for Gold Tribromide

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides immediate and essential safety and logistical information for the handling of **Gold tribromide** (AuBr_3), a corrosive material that requires careful management.

Hazard Identification and Personal Protective Equipment (PPE)

Gold tribromide is classified as a corrosive substance that can cause severe skin burns and serious eye damage.^{[1][2]} Adherence to stringent safety protocols, including the use of appropriate Personal Protective Equipment (PPE), is critical to mitigate risks.

Recommended Personal Protective Equipment:

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	To protect against chemical splashes that can cause serious eye damage.[3][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile), fully buttoned lab coat, long pants, and closed-toe shoes.	To prevent skin contact which can result in severe burns.[3][4][5]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust formation is unavoidable, a NIOSH/MSHA or European Standard EN 149 approved respirator with a P3 cartridge is recommended.	To avoid inhalation of dust or aerosols which can irritate the respiratory system.[3]

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the stability of **Gold tribromide** and prevent accidental exposure.

Handling Procedures:

- **Work Area Preparation:** Always handle **Gold tribromide** within a properly functioning chemical fume hood to minimize inhalation exposure.[3][4] Ensure that an eyewash station and a safety shower are readily accessible.[3][6]
- **Dispensing:** When weighing or transferring the powder, do so carefully to avoid creating dust.[3]
- **Avoid Incompatibilities:** Keep **Gold tribromide** away from oxidizing agents.[3] It is also sensitive to light and moisture (hygroscopic).
- **Hygiene:** Wash hands thoroughly after handling and before eating, drinking, or smoking.[3][4] Contaminated clothing should be removed immediately and washed before reuse.[2]

Storage Procedures:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Keep the container tightly closed to prevent exposure to moisture.[\[3\]](#)
- Store in a designated corrosives area, locked up and away from incompatible materials.[\[2\]](#)[\[3\]](#)

Emergency Procedures: First Aid and Spill Response

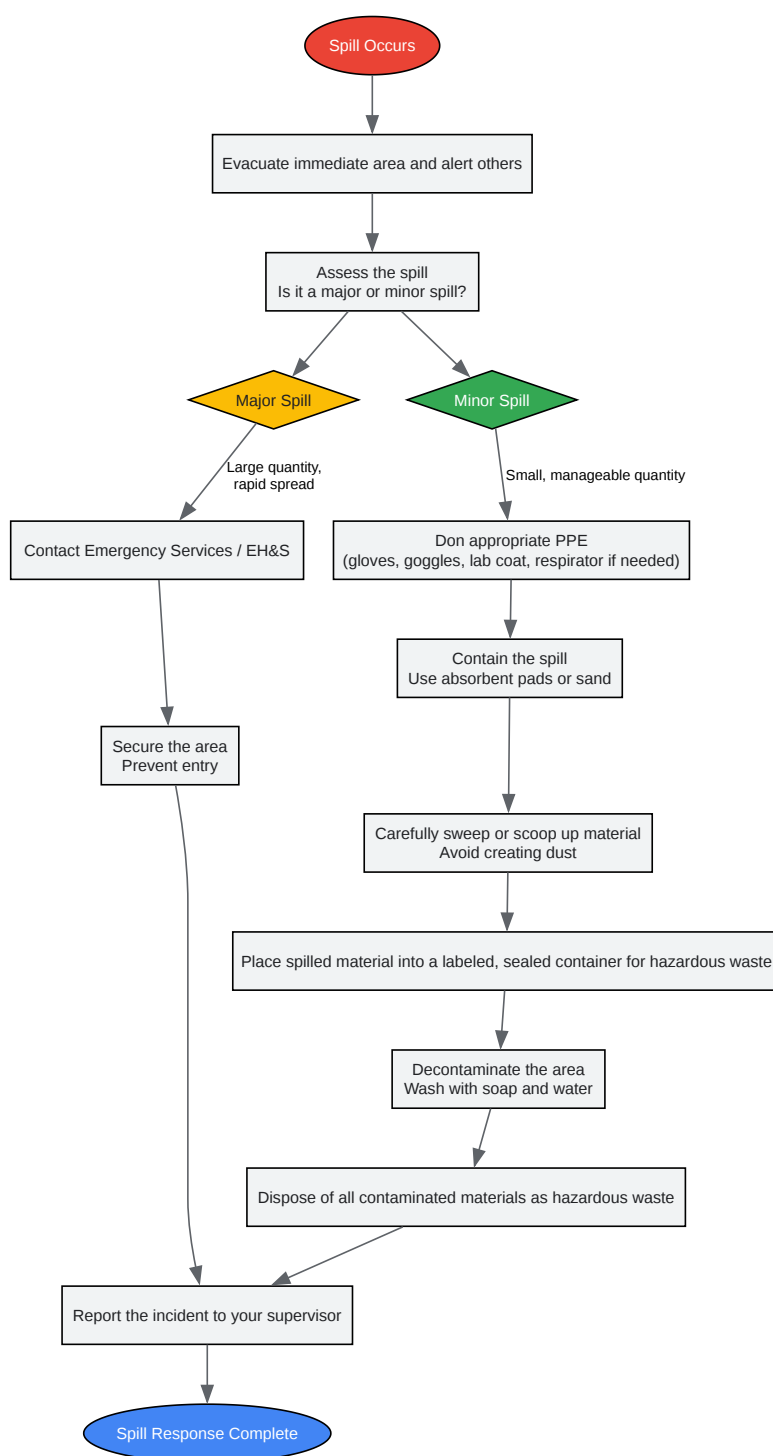
In the event of exposure or a spill, immediate and appropriate action is crucial.

First Aid Measures:

Exposure Route	First Aid Instructions
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. [3] Seek immediate medical attention. [3]
Skin Contact	Take off immediately all contaminated clothing. [3] Rinse skin with plenty of water and soap. Seek immediate medical attention. [3]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. [3] Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. [3] Rinse mouth with water. Never give anything by mouth to an unconscious person. [3] Seek immediate medical attention. [3]

Spill Response Workflow:

In the event of a **Gold tribromide** spill, follow the structured procedure below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gold tribromide | AuBr₃ | CID 82525 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. fishersci.com [fishersci.com]
- 4. purdue.edu [purdue.edu]
- 5. operations.ok.ubc.ca [operations.ok.ubc.ca]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Gold tribromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127331#personal-protective-equipment-for-handling-gold-tribromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com